

oleandrin vs oleandrigenin biological activity

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Compound Focus: Oleandrin

CAS No.: 465-16-7

Cat. No.: S548407

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Experimental Data and Methodologies

For researchers, understanding the experimental evidence and common protocols used to evaluate these compounds is essential.

Table 2: Key Experimental Findings

Compound / Context	Experimental Model	Key Finding / Metric	Citation
Oleandrin - Cytotoxicity	Pancreatic cancer cells (Panc-1)	IC ₅₀ : 5.6 nmol/L	[1]
Oleandrin - Cytotoxicity	Pancreatic cancer cells (MiaPaca)	IC ₅₀ : 15.6 nmol/L	[1]
Oleandrin - Cytotoxicity	Breast cancer cells (MCF7)	Induced ICD at 15 nM	[2]
Oleandrin - Cytotoxicity	Breast cancer cells (MDA-MB-231)	Induced ICD at 25 nM	[2]
Oleandrigenin Derivative	HeLa cells (Cervical carcinoma)	Induced strong apoptosis after 24h treatment	[3]

Compound / Context	Experimental Model	Key Finding / Metric	Citation
Furyl-analogue of Oleandrigenin	In vitro assay	Remarkably high Na ⁺ /K ⁺ -ATPase inhibitory activity	[3]

Common Experimental Protocols

- **Cytotoxicity Assays:** Cell viability is often measured using assays like MTT or crystal violet after 24-72 hours of compound treatment. The half-maximal inhibitory concentration (IC₅₀) is then calculated [1] [2].
- **Apoptosis Detection:** Flow cytometry is a standard method for quantifying apoptosis, typically using Annexin V/propidium iodide (PI) staining to distinguish between early apoptotic, late apoptotic, and necrotic cells [3].
- **Na⁺/K⁺-ATPase Inhibition Assay:** Enzymatic activity is measured by incubating the enzyme (e.g., from porcine cerebral cortex) with the test compound and quantifying the release of inorganic phosphate from ATP [4] [3].
- **Immunogenic Cell Death (ICD) Detection:** This involves specific techniques:
 - **Surface Calreticulin (CRT):** Detected using immunofluorescence staining and confocal microscopy [2].
 - **HMGB1 Release:** Measured from cell culture supernatant using an Enzyme-Linked Immunosorbent Assay (ELISA) [2].
 - **ATP Release:** Also quantified from the culture supernatant using a luciferase-based ATP assay kit [2].

Mechanism of Action and Signaling Pathways

The primary mechanism of both compounds is the inhibition of the Na⁺/K⁺-ATPase pump, but this trigger leads to diverse downstream effects, especially for **oleandrin** in cancer cells.

The following diagram illustrates the two well-established signaling pathways triggered by **oleandrin**.

In summary, for research and development:

- **Oleandrin** is a more mature candidate with broader documented pharmacological profiles and is already a component in drugs undergoing clinical trials.
- **Oleandrigenin** serves as a critical scaffold for medicinal chemists. Modifying its structure, particularly at the 17β position, is a promising strategy for developing new compounds with potent and potentially more selective biological activities.

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